

Safety, handling, and storage of (Chloromethyl)cyclopentane

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Compound of Interest

Compound Name: (Chloromethyl)cyclopentane

Cat. No.: B1281465

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An In-depth Technical Guide to the Safety, Handling, and Storage of (Chloromethyl)cyclopentane

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development environments. It synthesizes publicly available safety information. Always consult the most current Safety Data Sheet (SDS) from your specific supplier before handling (Chloromethyl)cyclopentane and ensure a thorough risk assessment is completed for your specific experimental protocols.

Chemical Identification and Physical Properties

(Chloromethyl)cyclopentane, also known as Cyclopentyl chloride, is a flammable and irritant organic compound.^[1] Its core structure consists of a five-membered cyclopentane ring with a chloromethyl substituent.^[2] This reactive group makes it a useful intermediate in the synthesis of pharmaceuticals and agrochemicals.^[2]





Table 1: Physicochemical Properties of (Chloromethyl)cyclopentane

Property	Value	Source
Molecular Formula	C ₆ H ₁₁ Cl	[1]
Molecular Weight	118.60 g/mol	[1]
CAS Number	13988-39-1	[1]
Appearance	Colorless to Almost Colorless Liquid	[3]
Boiling Point	114 °C	[3]
Density	1.005 g/mL at 25 °C	[3]
Flash Point	15 °C (59 °F)	[3]
Water Solubility	760 mg/L	[3]
Refractive Index	n ₂₀ /D 1.4512	[3]

Hazard Identification and Classification

(Chloromethyl)cyclopentane is classified as a hazardous substance. It is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.[1] The material's vapors are heavier than air and may travel along the ground, creating a risk of distant ignition.[4]

Table 2: GHS Hazard Classification for (Chloromethyl)cyclopentane

Hazard Class	Category	Hazard Statement	Pictogram
Flammable Liquids	Category 3	H226: Flammable liquid and vapor	
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	

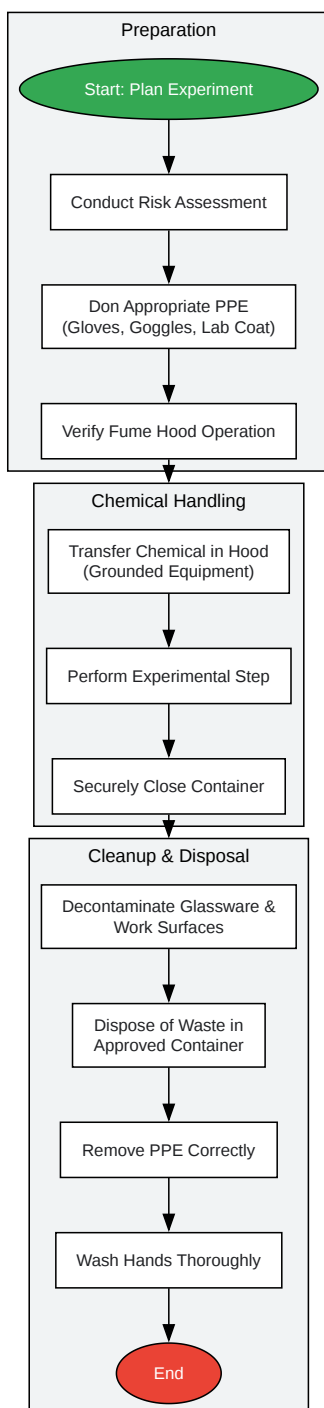
Source: PubChem CID 12815409[1]

Safe Handling Protocols

Adherence to strict safe handling procedures is critical to minimize exposure and mitigate risks. The following protocols are derived from standard safety data sheets.

Engineering Controls and Work Practices

- Ventilation: All work with **(Chloromethyl)cyclopentane** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Ignition Sources: Keep the chemical away from all sources of ignition, including open flames, hot surfaces, sparks, and static discharge.[5] Use explosion-proof electrical, ventilating, and lighting equipment.[5][6]
- Grounding: Ground and bond containers and receiving equipment during transfers to prevent the buildup of electrostatic charges.[5][6]
- Tools: Use only non-sparking tools when handling containers.[5][6]
- Hygiene: Wash hands thoroughly after handling.[5] Do not eat, drink, or smoke in work areas.[5] Contaminated clothing should be removed immediately and laundered before reuse.[6]



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Caption: A typical workflow for the safe handling of **(Chloromethyl)cyclopentane** in a lab.

Personal Protective Equipment (PPE)

The selection and use of appropriate PPE is mandatory.

- **Eye/Face Protection:** Wear chemical safety goggles that meet ANSI Z87.1 standards. A face shield may be required for splash hazards.^[7]
- **Hand Protection:** Wear suitable chemical-resistant gloves, such as neoprene or nitrile rubber. ^[8] Always inspect gloves before use and replace them if they are contaminated or show signs of degradation.^[7]
- **Skin and Body Protection:** A flame-resistant lab coat should be worn and kept buttoned.^[7] Long pants and closed-toe shoes are required to cover all skin.^[7]
- **Respiratory Protection:** If engineering controls are insufficient or during emergency situations, use a NIOSH-approved respirator with a cartridge for organic vapors.^[7] Respirator use requires a formal institutional program, including fit-testing and training.^[7]

Storage Requirements

Proper storage is essential to maintain the chemical's integrity and prevent hazardous situations.

- **Location:** Store in a cool, dry, well-ventilated area designated for flammable liquids.^[5]
- **Conditions:** Keep containers tightly closed to prevent the escape of vapors. Protect from sunlight and keep away from heat and ignition sources.^[5]
- **Incompatibilities:** Store separately from strong oxidizing agents.^{[4][9]}
- **Container Type:** Store in the original container or an approved alternative made from a compatible material.^[10]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

First Aid Measures

- **Inhalation:** Remove the person to fresh air and keep them comfortable for breathing. If the person feels unwell or breathing is difficult, seek immediate medical attention.^[11]

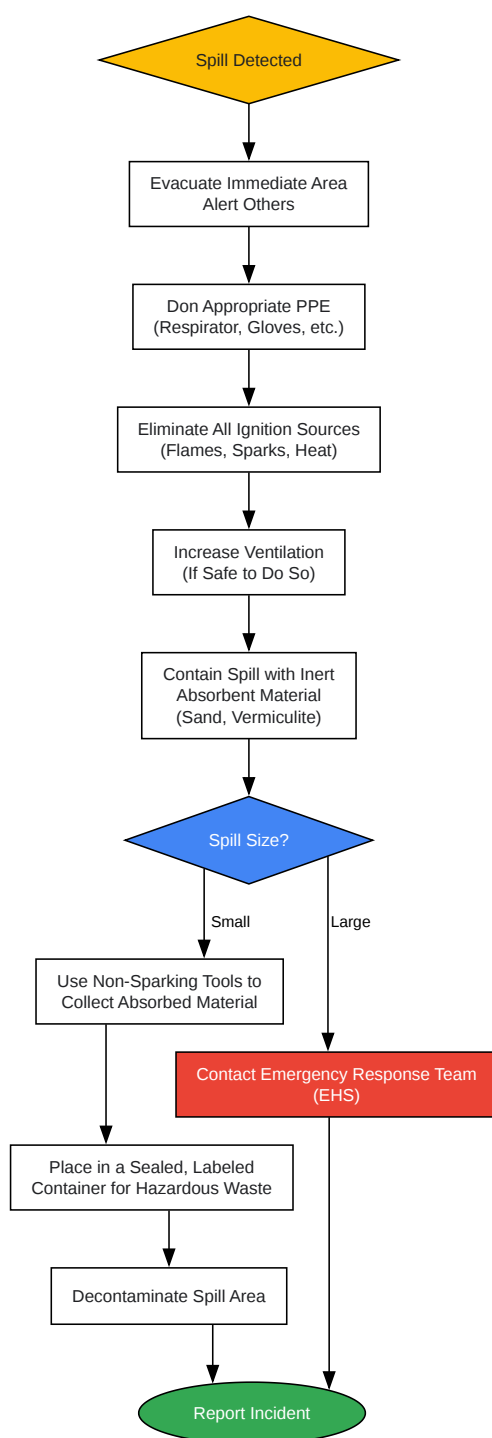
- Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin area with plenty of water or shower.[12] If skin irritation occurs, get medical advice.[12]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, seek medical attention.[12]
- Ingestion: Do NOT induce vomiting due to the risk of aspiration. Rinse the mouth with water. Call a poison center or doctor immediately.[5]

Firefighting Measures

- Suitable Extinguishing Media: Use dry sand, dry chemical, alcohol-resistant foam, or carbon dioxide (CO₂).[13]
- Unsuitable Media: Do not use a solid water jet, as it may be ineffective and spread the fire. [14]
- Specific Hazards: The chemical is highly flammable. Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[4][12] Containers may explode when heated.[12] Hazardous combustion products include carbon monoxide, carbon dioxide, and hydrogen chloride gas.[12]
- Protective Actions: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[10] Use a water spray to cool fire-exposed containers.

Accidental Release and Spill Containment

For any spill, evacuate non-essential personnel and eliminate all ignition sources.



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Caption: A decision workflow for responding to a **(Chloromethyl)cyclopentane** spill.

- Containment: Stop the leak if it can be done without risk.^[10] Cover drains to prevent entry into waterways.

- Cleanup: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[10][12] Do not use combustible absorbents like sawdust.[4]
- Disposal: Collect the absorbed material using clean, non-sparking tools and place it into a suitable, sealed container for disposal as hazardous waste.[10][12] Dispose of contents and containers at an approved waste disposal plant.

Disposal Considerations

Waste material is classified as hazardous.[15] All waste, including contaminated absorbent materials and empty containers, must be disposed of in accordance with local, state, and federal regulations for hazardous waste.[15] Empty containers may retain product residue and vapors and can be dangerous; they should be handled as if they were full.[11]

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